

In-Depth Technical Guide: Toxicological and Ecotoxicological Profile of Pigment Yellow 138

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Compound of Interest

Compound Name: Pigment Yellow 138

Cat. No.: B1588180

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pigment Yellow 138 (CAS No. 30125-47-4), a quinophthalone pigment, is a significant colorant utilized across various industries. Its toxicological and ecotoxicological profiles are of paramount importance for ensuring its safe handling, use, and disposal. This technical guide provides a comprehensive overview of the available data on the toxicological and ecotoxicological properties of **Pigment Yellow 138**, with a focus on quantitative data, experimental methodologies, and logical workflows. The information presented is intended to support researchers, scientists, and drug development professionals in evaluating the safety and environmental impact of this substance.

Toxicological Data

Pigment Yellow 138 exhibits a low order of acute toxicity and is not classified as a hazardous substance according to available data. The following tables summarize the key quantitative toxicological endpoints.

Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 5000 mg/kg bw	[1]
LD50	Rat	Dermal	> 2000 mg/kg bw	[1]

Skin and Eye Irritation

Endpoint	Species	Result	Reference
Skin Irritation	Rabbit	Non-irritant	[1]
Eye Irritation	Rabbit	Non-irritant	[1]

Sensitization

Endpoint	Assessment	Reference
Skin Sensitization	The chemical structure does not suggest a sensitizing effect.	[1]

Genotoxicity

Based on the available information, **Pigment Yellow 138** is not considered to be mutagenic.

Test Type	Result	Reference
Ames Test	Negative	[2]
Micronucleus Test	Negative	[2]

Carcinogenicity and Reproductive Toxicity

Current assessments indicate that **Pigment Yellow 138** does not pose a carcinogenic or reproductive hazard.

Endpoint	Assessment	Reference
Carcinogenicity	The whole of the information assessable provides no indication of a carcinogenic effect.	[1]
Reproductive Toxicity	Based on the ingredients, there is no suspicion of a toxic effect on reproduction.	[1]

Ecotoxicological Data

Pigment Yellow 138 demonstrates a low potential for adverse effects in aquatic environments.

Aquatic Toxicity

Test Type	Species	Endpoint	Value	Reference
Acute Fish Toxicity	Danio rerio (Zebra fish)	96h LC50	> 100 mg/L	[1]
Acute Daphnia Toxicity	Daphnia magna	48h EC50	> 100 mg/L	[1]
Algae Growth Inhibition	Desmodesmus subspicatus	72h EC50	> 100 mg/L	[1]
Bacterial Toxicity	Activated sludge	3h EC50	> 1000 mg/L	[1]

Experimental Protocols

Detailed methodologies for the key toxicological and ecotoxicological studies are outlined below. These protocols are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (as per OECD Guideline 423)

A limit test is typically conducted for substances with low expected toxicity. A single group of rats (usually Wistar, 3-5 animals of one sex) is administered a dose of 2000 mg/kg body weight

of **Pigment Yellow 138** via oral gavage. If no mortality or significant clinical signs of toxicity are observed, a higher dose of 5000 mg/kg may be tested in another group. The animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days. At the end of the observation period, a gross necropsy is performed on all animals.

Acute Dermal Toxicity (as per OECD Guideline 402)

A limit test is performed by applying **Pigment Yellow 138** at a dose of 2000 mg/kg body weight to the shorn, intact skin of a group of rats (typically 5 males and 5 females). The application site is covered with a semi-occlusive dressing for 24 hours. The animals are observed for mortality, signs of systemic toxicity, and local skin reactions for 14 days. Body weights are recorded weekly. A gross necropsy is conducted at the end of the study.

Skin Irritation (as per OECD Guideline 404)

A small amount (approximately 0.5 g) of **Pigment Yellow 138** is applied to a small area of shorn skin on the back of albino rabbits. The application site is covered with a gauze patch and a semi-occlusive dressing for 4 hours. After the exposure period, the test substance is removed, and the skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a standardized grading system.

Eye Irritation (as per OECD Guideline 405)

A small, measured amount (e.g., 0.1 mL or 0.1 g) of **Pigment Yellow 138** is instilled into the conjunctival sac of one eye of an albino rabbit. The other eye serves as an untreated control. The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after instillation. The reactions are scored according to a standardized grading system.

Ames Test (as per OECD Guideline 471)

The bacterial reverse mutation assay (Ames test) is performed to assess the mutagenic potential of **Pigment Yellow 138**. Several strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* (e.g., WP2 uvrA) are exposed to various concentrations of the test substance, both with and without an exogenous metabolic activation system (S9 mix). The number of revertant colonies is counted and compared to the number of spontaneous revertants in the negative control.

In Vivo Erythrocyte Micronucleus Test (as per OECD Guideline 474)

This test evaluates the potential of **Pigment Yellow 138** to induce chromosomal damage. The test substance is administered to mice or rats, typically via oral gavage or intraperitoneal injection, at three dose levels. Bone marrow or peripheral blood is collected at appropriate time intervals after treatment. The erythrocytes are then analyzed for the presence of micronuclei, which are small, extranuclear bodies formed from chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division.

Acute Fish Toxicity (as per OECD Guideline 203)

Zebra fish (*Danio rerio*) are exposed to a range of concentrations of **Pigment Yellow 138** in a semi-static or flow-through system for 96 hours. Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours. The lethal concentration that causes 50% mortality (LC50) is calculated.

Acute Daphnia Immobilisation Test (as per OECD Guideline 202)

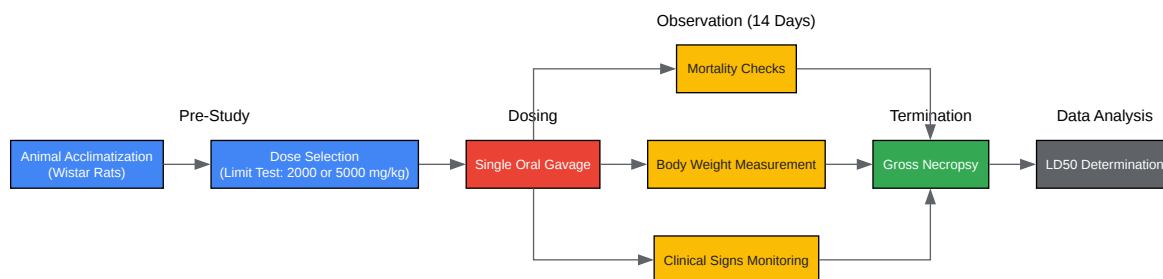
Daphnia magna are exposed to a series of concentrations of **Pigment Yellow 138** for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours. The effective concentration that causes 50% immobilization (EC50) is determined.

Alga, Growth Inhibition Test (as per OECD Guideline 201)

Cultures of a freshwater green alga, such as *Desmodesmus subspicatus*, are exposed to various concentrations of **Pigment Yellow 138** for 72 hours. The growth of the algae is measured, and the concentration that inhibits growth by 50% (EC50) is calculated.

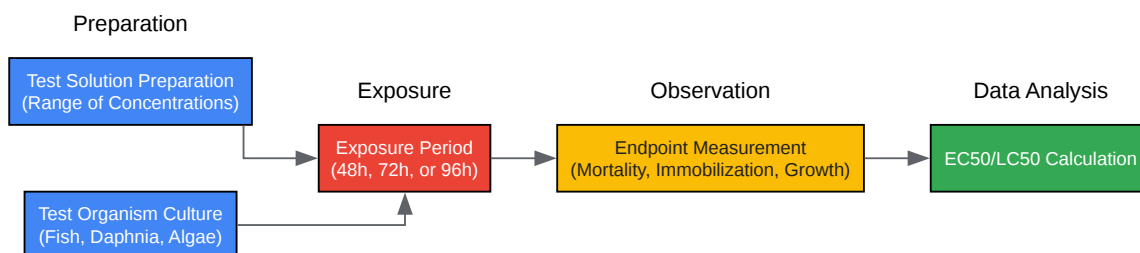
Visualizations

As **Pigment Yellow 138** exhibits low toxicity and there are no established signaling pathways associated with its effects, the following diagrams illustrate the general experimental workflows for key toxicological and ecotoxicological assessments.



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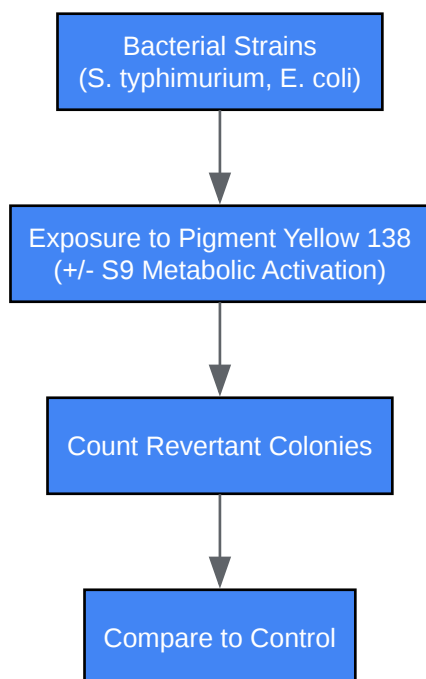
Caption: Workflow for an acute oral toxicity study.



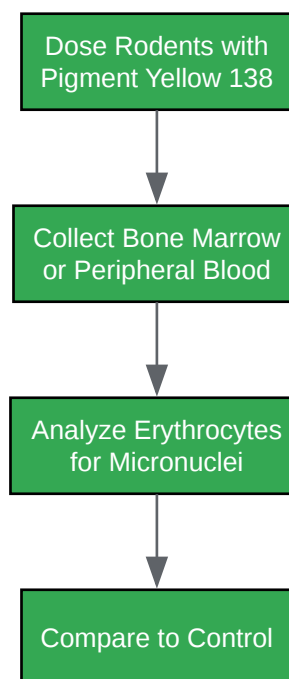
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Caption: General workflow for aquatic toxicity testing.

In Vitro - Ames Test (OECD 471)



In Vivo - Micronucleus Test (OECD 474)



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Caption: Workflow for genotoxicity assessment.

Conclusion

The available toxicological and ecotoxicological data for **Pigment Yellow 138** consistently indicate a low hazard profile. It exhibits low acute toxicity via oral and dermal routes, is not a skin or eye irritant, and does not show evidence of mutagenicity, carcinogenicity, or reproductive toxicity in the available studies. In the aquatic environment, **Pigment Yellow 138** has a low toxicity to fish, daphnia, algae, and bacteria. This comprehensive profile suggests that, with appropriate industrial hygiene practices, **Pigment Yellow 138** can be used safely with minimal risk to human health and the environment.

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References

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